

Analytical Standards for Butylphenyl Methylpropional: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name: *Butylphenyl methylpropional, (+)-*

Cat. No.: *B12648755*

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Introduction

Butylphenyl methylpropional, commonly known as linal, is a synthetic fragrance ingredient that has been widely used in a variety of consumer products, including cosmetics and perfumes, for its potent floral scent reminiscent of lily-of-the-valley.^{[1][2][3][4][5][6]} However, mounting scientific evidence regarding its potential for reproductive toxicity and skin sensitization has led to stringent regulatory actions.^{[1][4][5]} This document provides detailed application notes and protocols for the analytical determination of Butylphenyl methylpropional, catering to researchers, scientists, and drug development professionals involved in product safety and regulatory compliance.

Regulatory Landscape

Previously, Butylphenyl methylpropional was regulated under Annex III of the Cosmetics Regulation (EC) No 1223/2009, which mandated its declaration on product labels if its concentration exceeded 0.001% in leave-on products and 0.01% in rinse-off products.^{[1][7]} Due to its classification as a substance toxic for reproduction (CMR 1B), the European Union has since banned its use in cosmetic products, effective March 1, 2022.^{[2][4][5][7][8][9]} The United Kingdom has also prohibited its use in cosmetics.^{[1][8]} These regulatory changes underscore the critical need for robust and sensitive analytical methods to enforce the ban and ensure consumer safety.^{[2][10]}

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

The most prevalent and effective technique for the analysis of Butylphenyl methylpropional in complex matrices like cosmetics is Gas Chromatography-Mass Spectrometry (GC-MS).[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[10\]](#)[\[11\]](#) This method offers high sensitivity and selectivity, enabling accurate identification and quantification at low concentrations.[\[2\]](#) The following sections detail a validated GC-MS method for the quantitative analysis of Butylphenyl methylpropional in a cosmetic cream.

Quantitative Data Summary

The performance characteristics of a typical GC-MS method for the analysis of Butylphenyl methylpropional are summarized in the table below.

Parameter	Typical Value
Linear Range	0.1 - 10 µg/mL
Coefficient of Determination (r^2)	> 0.995
Limit of Quantification (LOQ)	2 µg/g
Intra-day Recovery	84.4 - 119%
Inter-day Recovery	84.4 - 119%
Intra-day Precision (CV%)	< 13.5%
Inter-day Precision (CV%)	< 13.5%

Table 1: Typical performance characteristics of a GC-MS method for Butylphenyl methylpropional analysis. Data sourced from a validated method for cosmetic cream analysis.

[\[1\]](#)

Experimental Protocols

Protocol 1: Quantification of Butylphenyl methylpropional in Cosmetic Cream using GC-MS

1. Objective:

To determine the concentration of Butylphenyl methylpropional in a cosmetic cream sample using Gas Chromatography-Mass Spectrometry (GC-MS).[\[1\]](#)

2. Materials and Reagents:

- Analytical Standard: Butylphenyl methylpropional (CAS No. 80-54-6) certified reference material.[\[1\]](#)
- Internal Standard (IS): 4,4'-Dibromobiphenyl or another suitable non-interfering compound.[\[1\]](#)
- Solvents: Methyl tert-butyl ether (MTBE) (HPLC grade), Ethanol (absolute), Deionized water.[\[1\]](#)
- Drying Agent: Anhydrous sodium sulfate.[\[1\]](#)
- Sample: Cosmetic cream.[\[1\]](#)

3. Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).[\[1\]](#)
- Capillary Column: vf-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.[\[1\]](#)
- Autosampler.[\[1\]](#)
- Vortex mixer.[\[1\]](#)
- Centrifuge.[\[1\]](#)
- Analytical balance.[\[1\]](#)

4. Standard Preparation:

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of Butylphenyl methylpropional reference standard and dissolve it in 10 mL of MTBE.[\[1\]](#)

- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 0.1, 0.5, 1, 5, 10 µg/mL) by serial dilution of the stock solution with MTBE.[1]
- Internal Standard Stock Solution (1000 µg/mL): Prepare a stock solution of the internal standard in MTBE.[1]
- Calibration Standards: Spike the working standard solutions with the internal standard to a final concentration of 1 µg/mL.[1]

5. Sample Preparation (Liquid-Liquid Extraction):

- Accurately weigh approximately 0.5 g of the cosmetic cream sample into a 15 mL centrifuge tube.[1]
- Add 5 mL of deionized water and vortex thoroughly to disperse the sample.[1]
- Add 5 mL of MTBE to the tube.[1]
- Vortex vigorously for 2 minutes to ensure thorough mixing and extraction.[1]
- Centrifuge at 3000 rpm for 10 minutes to separate the layers.[1]
- Carefully transfer the upper organic layer (MTBE) to a clean tube containing anhydrous sodium sulfate to remove any residual water.[1]
- Filter the dried extract.[1]
- Spike the extract with the internal standard to a final concentration of 1 µg/mL before GC-MS analysis.[1]

6. GC-MS Parameters:

- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[1]
- Injection Volume: 1 µL.[1]
- Injection Mode: Splitless.[1]

- Injector Temperature: 250 °C.[[1](#)]

- Oven Temperature Program:

- Initial temperature: 60 °C, hold for 2 minutes.[[1](#)]
 - Ramp to 125 °C at 3 °C/min.[[1](#)]
 - Ramp to 230 °C at 7 °C/min.[[1](#)]
 - Ramp to 300 °C at 20 °C/min, hold for 5 minutes.[[1](#)]

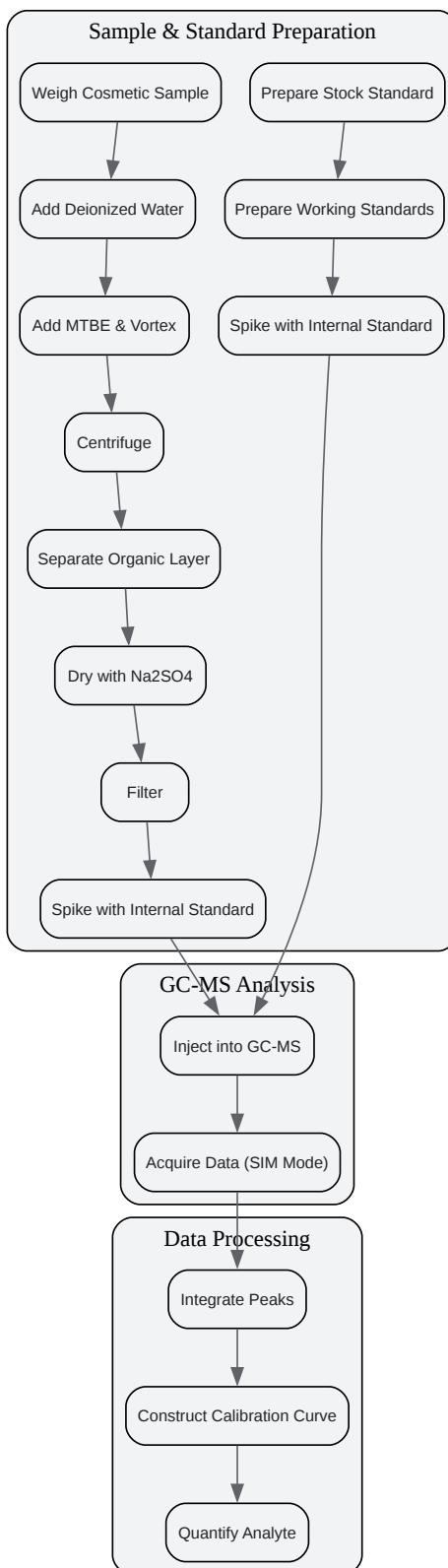
- Mass Spectrometer Parameters:

- Ionization Mode: Electron Ionization (EI) at 70 eV.[[1](#)]
 - Acquisition Mode: Selected Ion Monitoring (SIM).[[1](#)]
 - Monitored Ions (m/z):
 - Butylphenyl methylpropional: Quantifier ion - 147, Qualifier ions - 189, 204.[[1](#)]
 - Internal Standard (e.g., 4,4'-Dibromobiphenyl): Determine appropriate ions.[[1](#)]
 - MS Source Temperature: 230 °C.[[1](#)]
 - MS Quadrupole Temperature: 150 °C.[[1](#)]

7. Data Analysis:

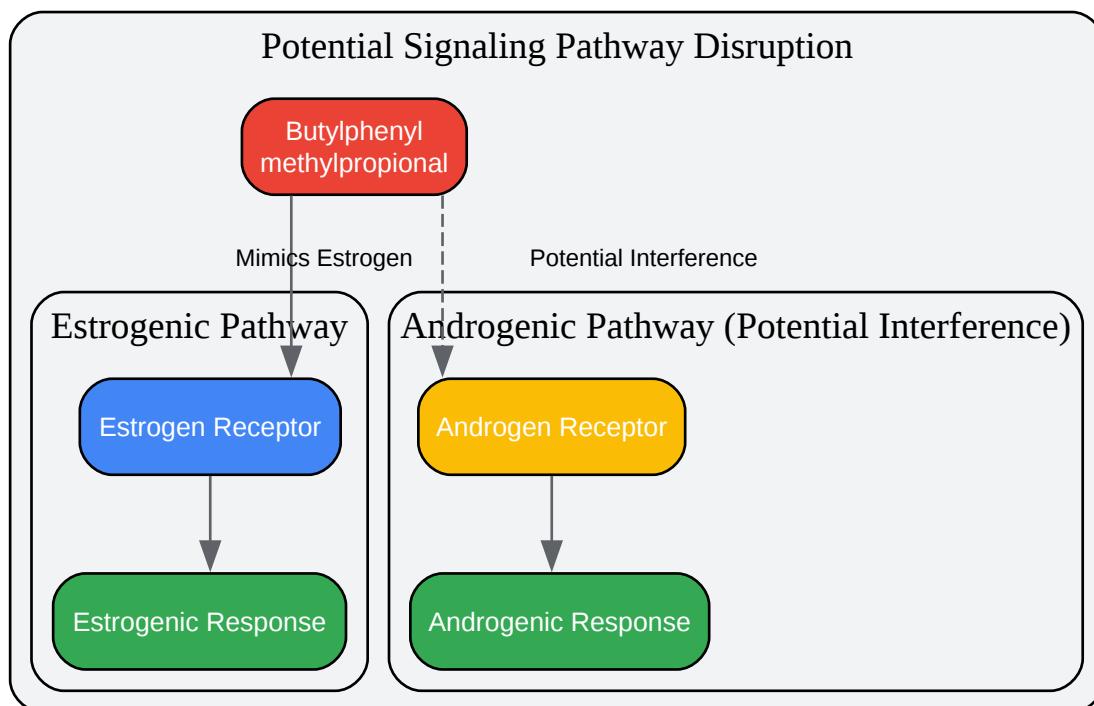
- Construct a calibration curve by plotting the ratio of the peak area of Butylphenyl methylpropional to the peak area of the internal standard against the concentration of the calibration standards.[[1](#)]
- Determine the concentration of Butylphenyl methylpropional in the sample extract from the calibration curve.[[1](#)]
- Calculate the final concentration in the original cosmetic cream sample, taking into account the initial sample weight and dilution factors.[[1](#)]

Visualizations



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Caption: Experimental workflow for the quantification of Butylphenyl methylpropional.



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Caption: Potential endocrine disruption pathways of Butylphenyl methylpropional.

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